Application Note: Strategic Synthesis of Elacestrant Intermediates using 4-Bromo-3-nitroanisole

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Bromo-3-nitroanisole*
CAS No.:	*10079-53-5*
Cat. No.:	*B157122*

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Executive Summary

Elacestrant is an oral selective estrogen receptor degrader (SERD) utilized in the treatment of ER+/HER2- advanced breast cancer.[1][2] The molecule's efficacy hinges on a specific pharmacophore: a tetrahydronaphthalene core substituted with a basic amine side chain that facilitates receptor degradation.

4-Bromo-3-nitroanisole serves as the critical "Aryl-Linker Module" in the convergent synthesis of Elacestrant. It provides the aromatic scaffold that links the tetralin core to the side chain. Its unique substitution pattern—offering orthogonal reactivity via the nitro (latent amine), bromo (cross-coupling handle), and methoxy (electronic modulator/phenol precursor) groups—allows for the precise assembly of the drug's "eastern" hemisphere.

This guide details the conversion of **4-Bromo-3-nitroanisole** into the key N-(2-bromo-5-methoxyphenyl)acetamide intermediate and its subsequent Suzuki coupling to the tetralin core.

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Retrosynthetic Logic & Pathway

The synthesis of Elacestrant is best understood through a convergent approach. The molecule is disconnected at the biaryl bond and the amine side chain.

Structural Role of **4-Bromo-3-nitroanisole**[4]

- The Bromo Group (C4): Serves as the electrophile for the Suzuki-Miyaura coupling to the tetralin boronate, establishing the carbon skeleton.
- The Nitro Group (C3): Acts as a masked amine. Post-coupling, it is reduced to an aniline, which serves as the nucleophilic attachment point for the bulky alkyl-side chain via reductive amination.
- The Methoxy Group (C1): Is retained (or demethylated to a phenol depending on the specific analog) to modulate the electronic properties of the biaryl system.

Pathway Visualization

The following diagram illustrates the flow from raw material to the coupled intermediate.

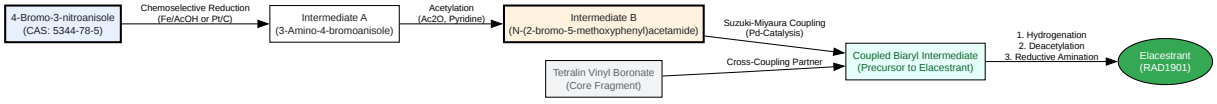

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Figure 1: Synthetic workflow transforming **4-Bromo-3-nitroanisole** into the Elacestrant scaffold.

Detailed Experimental Protocols

Phase 1: Synthesis of the Linker (N-(2-bromo-5-methoxyphenyl)acetamide)

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This phase focuses on converting the commercial starting material into the coupling-ready acetamide. The critical challenge is reducing the nitro group without debrominating the aromatic ring.

Step 1.1: Chemoselective Reduction

Objective: Reduce -NO_2 to -NH_2 while preserving the Ar-Br bond.

- Reagents: Iron powder (Fe), Ammonium Chloride (NH_4Cl), Ethanol/Water.
- Why this method? Standard catalytic hydrogenation (H_2/Pd-C) poses a high risk of hydrodehalogenation (cleaving the C-Br bond). The Fe/NH_4Cl system is mild, highly chemoselective for nitro groups, and operationally simple.

Protocol:

- Charge: In a 3-neck round-bottom flask equipped with a mechanical stirrer and reflux condenser, suspend **4-Bromo-3-nitroanisole** (1.0 eq) in Ethanol (10 vol) and Water (2.5 vol).
- Activate: Add Ammonium Chloride (5.0 eq) and Iron Powder (325 mesh, 4.0 eq).
- Reaction: Heat the mixture to reflux (approx. 75-80°C) with vigorous stirring.
- Monitor: Check by HPLC/TLC after 2 hours. The reaction is typically complete within 3-4 hours.
- Workup: Filter the hot mixture through a Celite pad to remove iron residues. Wash the cake with hot ethanol.
- Isolation: Concentrate the filtrate under reduced pressure. Dilute the residue with Ethyl Acetate and wash with water and brine. Dry over Na_2SO_4 and concentrate to yield 3-amino-4-bromoanisole.
    - Expected Yield: 85-92%
    - Appearance: Off-white to pale brown solid.

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Step 1.2: Acetylation (Protection)

Objective: Protect the amine as an acetamide to prevent catalyst poisoning during the Suzuki coupling and to direct the coupling reactivity.

- Reagents: Acetic Anhydride (Ac_2O), Pyridine or Triethylamine, DCM.

Protocol:

- Dissolve: Dissolve the crude amine (from Step 1.1) in Dichloromethane (DCM, 10 vol).
- Add Base: Add Pyridine (1.5 eq) and cool to 0°C.
- Acetylate: Dropwise add Acetic Anhydride (1.2 eq) while maintaining temperature <10°C.
- Stir: Allow to warm to room temperature (20-25°C) and stir for 2 hours.
- Quench: Add water to quench excess anhydride.
- Extraction: Separate phases. Wash organic layer with 1N HCl (to remove pyridine), then $NaHCO_3$, then brine.
- Crystallization: Concentrate and recrystallize from Ethanol/Heptane if necessary to achieve >98% purity.
- Product:N-(2-bromo-5-methoxyphenyl)acetamide.

Phase 2: Suzuki-Miyaura Coupling to Tetralin Core

This step constructs the carbon skeleton of Elacestrant.

Reagents:

- Electrophile: N-(2-bromo-5-methoxyphenyl)acetamide (Prepared above).
- Nucleophile: Tetralin-Vinyl Boronate (derived from 6-methoxy-1-tetralone route).
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ or $Pd(PPh_3)_4$.

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- Base: K_2CO_3 or Cs_2CO_3.

Protocol:

- Inertion: Purge a reactor with Nitrogen.
- Loading: Charge the Tetralin Boronate (1.0 eq), N-(2-bromo-5-methoxyphenyl)acetamide (1.05 eq), and Base (2.5 eq) into a mixture of DME/Water (4:1).
- Catalyst: Add Pd catalyst (0.03 - 0.05 eq).
- Coupling: Heat to 85-90°C for 4-6 hours.
- Workup: Cool to RT, dilute with EtOAc, filter through silica or Celite to remove Pd.
- Purification: Column chromatography (Hexane/EtOAc). This yields the Biaryl Intermediate.

Process Optimization & Troubleshooting

Issue	Probable Cause	Corrective Action
Debromination (Step 1.1)	Reducing agent too strong (e.g., H_2/Pd).	Switch to Fe/NH_4Cl or $SnCl_2$. If using hydrogenation, use sulfided Pt/C catalyst.
Incomplete Acetylation	Wet amine or old Ac_2O.	Dry the amine intermediate thoroughly (azeotrope with toluene). Ensure Ac_2O quality.
Low Suzuki Yield	Catalyst poisoning by free amine.	Ensure Acetylation (Step 1.2) is 100% complete. Free amines can coordinate to Pd and inhibit the cycle.
Protodeboronation	Base too strong or temp too high.	Use milder base (K_3PO_4) or anhydrous conditions if the boronate is unstable.

Safety & Handling (MSDS Highlights)

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- **4-Bromo-3-nitroanisole**:
  - Hazards: Skin and eye irritant. Potential sensitizer.
  - Handling: Use in a fume hood. Wear nitrile gloves and safety goggles.
  - Storage: Store in a cool, dry place. Stable under standard conditions.
- Iron Powder: Flammable solid (pyrophoric when finely divided). Dispose of wet iron waste carefully to avoid fire hazards.
- Palladium Catalysts: Heavy metal toxicity. Ensure proper waste stream segregation.

References

- Synthesis of Elacestrant Core:Chemistry Today. "Elacestrant: Synthetic strategy towards elacestrant." (2023).[3] Describes the original route and the Suzuki coupling of N-(2-bromo-5-methoxyphenyl)acetamide.
  - (Search: Elacestrant synthesis)
- Patent on Elacestrant Preparation:World Intellectual Property Organization.[3] WO/2025/256525.[4] "Method for Preparing Elacestrant and Intermediate Thereof." (2025).[1][2][4] Explicitly lists **4-bromo-3-nitroanisole** as a raw material for Suzuki coupling.[4]
- Reagent Application:Chemical Science. "Gram-scale synthesis of (+)-elacestrant." (2025).[5] Discusses the assembly of the tetralin core and side-chain installation.
- Product Specification:V&V Pharma Industries. "**4-Bromo-3-Nitroanisole** as Elacestrant Intermediate."[6]

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- To cite this document: BenchChem. [Application Note: Strategic Synthesis of Elacestrant Intermediates using 4-Bromo-3-nitroanisole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157122/docs#application-note-strategic-synthesis-of-elacestrant-intermediates-using-4-bromo-3-nitroanisole]

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